

Technical Monograph: Solubility Profile & Characterization of 1,3-Dimethyl-5-hydroxyuracil[1][2]

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Compound of Interest

Compound Name: 1,3-Dimethyl-5-hydroxyuracil

CAS No.: 408335-42-2

Cat. No.: B3025583

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Executive Summary & Chemical Identity[1][2][3]

1,3-Dimethyl-5-hydroxyuracil (5-OH-DMU) is a functionalized pyrimidine derivative often encountered as a stable metabolite in the degradation pathways of purine alkaloids (e.g., caffeine, theophylline) or as a synthetic intermediate in the development of antiproliferative agents.[1][2]

Unlike its parent compound uracil, the N1 and N3 methylation prevents tautomeric shifts at the nitrogen centers, locking the molecule into a diketo form.[1] Consequently, the physicochemical behavior of 5-OH-DMU is dominated exclusively by the ionization of the C5-hydroxyl group.[1][2] Understanding this specific ionization behavior is critical for accurate solubility profiling, formulation, and chromatographic separation.[1][2]

Chemical Identifiers

Parameter	Detail
IUPAC Name	5-hydroxy-1,3-dimethylpyrimidine-2,4(1H,3H)-dione
Molecular Formula	C ₆ H ₈ N ₂ O ₃
Molecular Weight	156.14 g/mol
CAS Number	20406-86-4
SMILES	CN1C=C(O)C(=O)N(C)C1=O

Physicochemical Profile

The solubility of 5-OH-DMU is not a static value; it is a dynamic equilibrium driven by solvent polarity and pH.^{[1][2]} The following data synthesizes predicted and experimental values to establish a baseline for laboratory manipulation.

Key Properties Table^{[1][2]}

Property	Value	Context/Implication
Melting Point	195–197 °C	High lattice energy indicates slow dissolution kinetics; requires heating or agitation.[1][2]
pKa (Acidic)	8.68 ± 0.20 (Pred.)[1][2][3]	The C5-OH is weakly acidic.[1][2] Solubility increases significantly at pH > 9.5 due to ionization.[1][2]
LogP	-0.8 to -1.1	Hydrophilic nature.[1][2] Prefers aqueous/polar environments over non-polar organic solvents (e.g., Hexane).[1][2]
H-Bond Donors	1 (C5-OH)	Limited donor capacity compared to non-methylated uracils.[1][2]
H-Bond Acceptors	3	High affinity for protic solvents (Water, Methanol).[1][2]

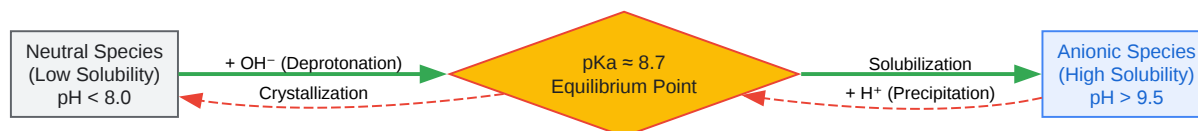
Solubility Mechanism & Causality

The 1,3-dimethylation caps the nitrogen protons, removing the classic imide acidity found in uracil.[1][2] Therefore, solubility manipulation relies entirely on the C5-hydroxyl group.[1][2]

- In Acidic/Neutral Media (pH < 7): The molecule remains neutral.[2] Solubility is governed by dipole-dipole interactions and hydrogen bonding with the solvent.[1][2]
- In Basic Media (pH > 9): The C5-OH deprotonates to form the enolate anion.[1][2] This charge delocalization across the pyrimidine ring drastically increases aqueous solubility.[1][2]

Visualization: Solubility Equilibrium

The following diagram illustrates the pH-dependent ionization pathway that researchers must exploit for purification or dissolution.



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Figure 1: The pH-dependent solubility switch.[1][2] At pH > pKa, the formation of the phenolate-like anion drives mass transfer into the aqueous phase.[1][2]

Experimental Protocols

Protocol A: Saturation Shake-Flask Solubility Determination

Purpose: To generate definitive solubility data (mg/mL) for 5-OH-DMU in a specific solvent system.[1][2] This method is self-validating via time-point analysis.[1][2]

Reagents:

- 5-OH-DMU (Solid reference standard)[1][2]
- Target Solvent (e.g., PBS pH 7.4, Water, Methanol)[1]
- 0.45 μ m Syringe Filter (PTFE for organics, Nylon for aqueous)[1]

Workflow:

- Excess Addition: Add 5-OH-DMU to 5 mL of solvent in a glass vial until undissolved solid remains visible (supersaturation).
- Equilibration: Agitate at constant temperature (typically 25°C) for 24 hours.
- Validation Check: After 24h, verify solid is still present. If fully dissolved, add more solid and repeat.[1][2]

- Sampling: Withdraw 1 mL of supernatant.
- Filtration: Pass through a 0.45 μm filter to remove micro-particulates.^{[1][2]} Discard the first 200 μL of filtrate to account for filter adsorption.^[1]
- Quantification: Analyze via HPLC (Protocol C).

Protocol B: pH-Dependent Purification (Recrystallization)

Purpose: To purify crude 5-OH-DMU by exploiting the ionization switch.^{[1][2]}

- Dissolution: Suspend crude solid in water (10 mL/g).
- Ionization: Add 1M NaOH dropwise while stirring until pH reaches 10–11. The solution should become clear as the anion forms.^{[1][2]}
- Filtration: Filter off any insoluble mechanical impurities while the solution is basic.^{[1][2]}
- Precipitation: Slowly add 1M HCl dropwise to the filtrate.
 - Observation: As pH approaches 8.7, cloudiness will appear.^{[1][2]}
 - Endpoint: Continue to pH ~4.0 to ensure full protonation and maximum yield.^{[1][2]}
- Recovery: Cool to 4°C for 2 hours, then filter the precipitate and wash with ice-cold water.

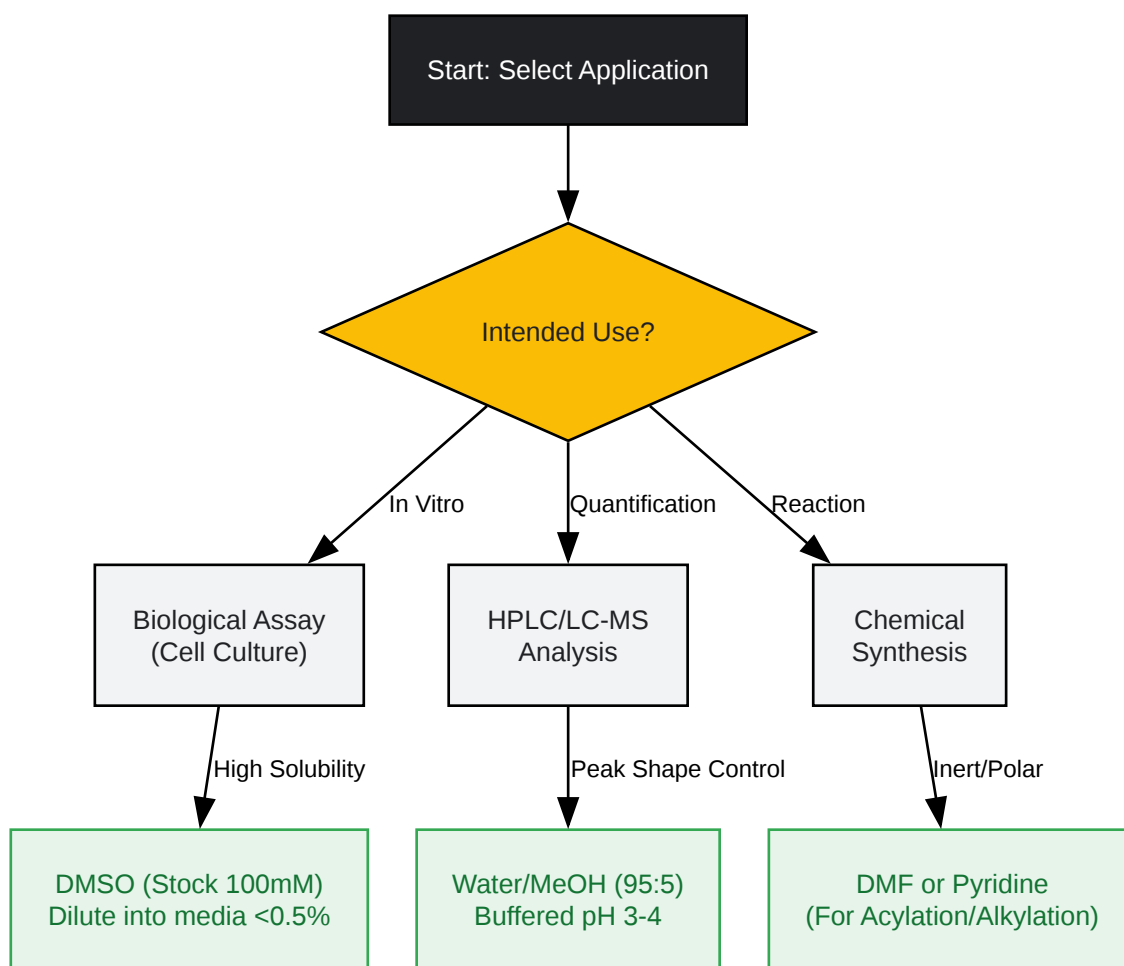
Protocol C: HPLC Quantification Method

Purpose: Accurate detection of 5-OH-DMU in solubility samples.^{[1][2]}

Parameter	Setting	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 μ m	Standard stationary phase for polar organics.[1][2]
Mobile Phase A	10 mM Ammonium Formate (pH 3.[1][2]5)	Low pH suppresses ionization of the 5-OH, sharpening the peak.[1][2]
Mobile Phase B	Acetonitrile	Organic modifier for elution.[1][2]
Isocratic Ratio	95% A / 5% B	High aqueous content required to retain the hydrophilic analyte.[1][2]
Flow Rate	1.0 mL/min	Standard backpressure management.[1][2]
Detection	UV @ 268 nm	Lambda max for the uracil chromophore.[1][2]
Retention Time	~3.5 - 5.0 min	Expect early elution due to low LogP.[1][2]

Workflow Visualization

The following diagram outlines the decision matrix for selecting the correct solvent system based on the intended application.



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Figure 2: Solvent selection logic based on downstream experimental requirements.[1][2]

References

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- 3. 408335-42-2 CAS MSDS (1,3-DIMETHYL-5-HYDROXYURACIL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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